

# Creatine Citrate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Creatine citrate

Cat. No.: B069006

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An In-depth Examination of the Chemical Properties, Synthesis, and Analysis of **Creatine Citrate** Variants

This technical guide provides a comprehensive overview of **creatine citrate**, focusing on its chemical identifiers, physicochemical properties, and relevant experimental protocols. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the technical aspects of this popular creatine salt.

## Chemical Identification and Molecular Formula

**Creatine citrate** exists in several stoichiometric forms, which has led to some ambiguity in its classification. The most common forms are mon creatine, dicreatine, and tricreatine citrate. The properties of each are distinct, and it is crucial to differentiate between them for accurate research and development.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol )
Monocreatine Citrate	177024-62-3, 440632-86-0[1][2]	C <sub>10</sub> H <sub>17</sub> N <sub>3</sub> O <sub>9</sub>	323.26[1]
Dicreatine Citrate	331942-93-9 (from supplier data)	C <sub>14</sub> H <sub>26</sub> N <sub>6</sub> O <sub>11</sub>	454.39[3]
Tricreatine Citrate	Not definitively assigned; often associated with 177024-62-3[4]	C <sub>18</sub> H <sub>35</sub> N <sub>9</sub> O <sub>13</sub>	585.52[5]

Note: The CAS number 177024-62-3 is frequently used for various forms of **creatine citrate** in commercial listings, leading to potential confusion. Researchers should verify the specific stoichiometry of the material being used.

## Physicochemical Properties

The different forms of **creatine citrate** exhibit varying physical and chemical properties, most notably in their melting points and aqueous solubility. These characteristics are critical for formulation development and bioavailability studies.

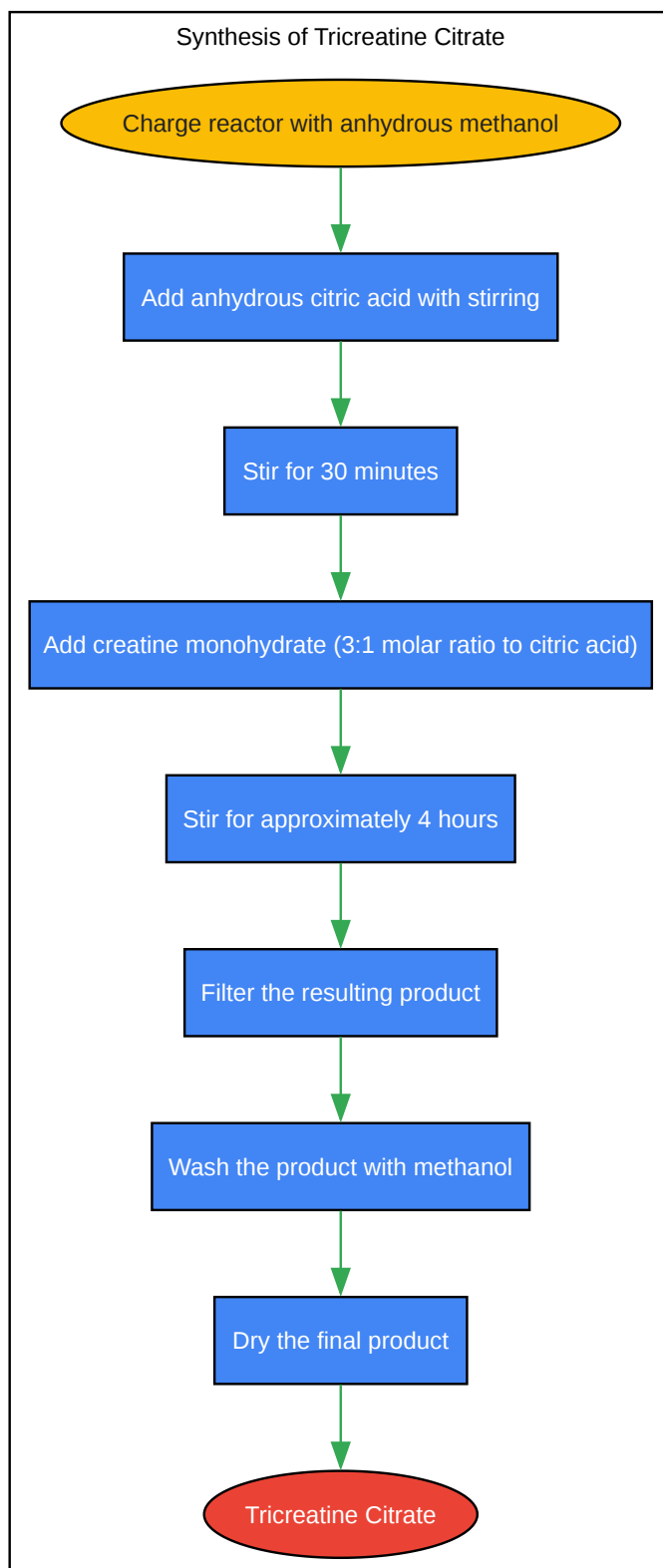
Property	Monocreatine Citrate	Dicreatine Citrate	Tricreatine Citrate	Creatine Monohydrate (for comparison)
Appearance	White crystalline powder	White to off-white powder	White powder	White crystalline powder
Melting Point	112-114 °C	~146 °C	148-154 °C	~255 °C (decomposes)[6]
Solubility in Water	Higher than Creatine Monohydrate	27.29 mg/mL (at 25 °C)[7]	29 g/L (at 20 °C) [8]	14 g/L (at 20 °C)
pH of Saturated Solution	Acidic	Acidic	~3.2	~7.0

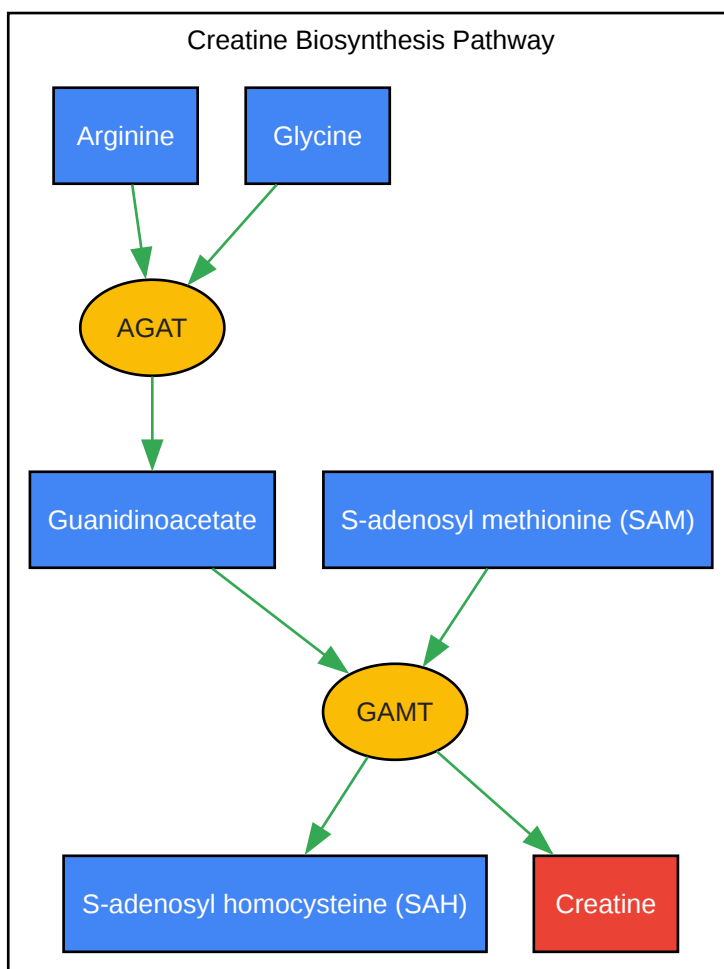
## Synthesis and Metabolic Pathways

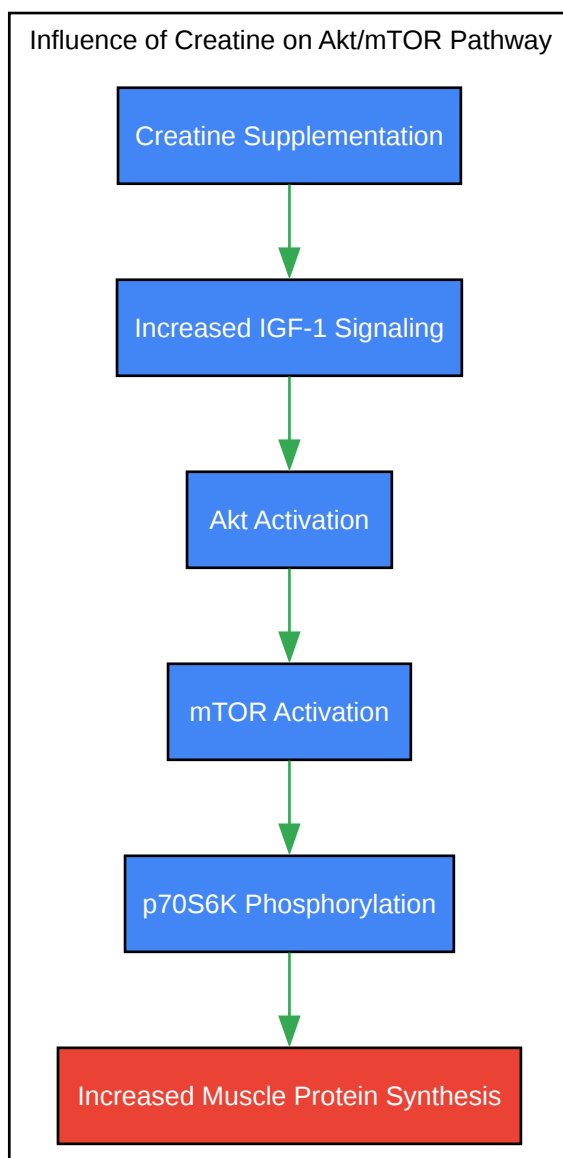
### Chemical Synthesis of Creatine Citrate

The synthesis of dicreatine and **tricreatine citrate** involves the reaction of creatine monohydrate with citric acid in a solvent, typically anhydrous methanol. The stoichiometry of the reactants is adjusted to produce the desired salt form.

A general workflow for the synthesis is presented below:







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## References

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